

# Personal protective equipment for handling 2,3-Dihydroxypyridine

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## Compound of Interest

Compound Name: 2,3-Dihydroxypyridine

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## Essential Safety and Handling Guide for 2,3-Dihydroxypyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,3-Dihydroxypyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **2,3-Dihydroxypyridine** is presented below for easy reference.

Property	Value	Source
CAS Number	16867-04-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	111.10 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Beige or brown powder/solid	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	245 °C (decomposes)	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	315 °C	<a href="#">[4]</a>
Log KOW	0.5941	<a href="#">[2]</a>
KOC	88.38	<a href="#">[2]</a>

## Hazard Identification and Precautionary Statements

2,3-Dihydroxypyridine presents several health hazards that require careful management.[\[2\]](#) [\[3\]](#)[\[4\]](#) The following table summarizes the identified hazards and their corresponding precautionary statements.

Hazard Statement	Description	Precautionary Statement
H315	Causes skin irritation	P264, P280
H319	Causes serious eye irritation	P280, P305+P351+P338
H335	May cause respiratory irritation	P261, P271, P304+P340
H361d	Suspected of damaging the unborn child	P201, P280

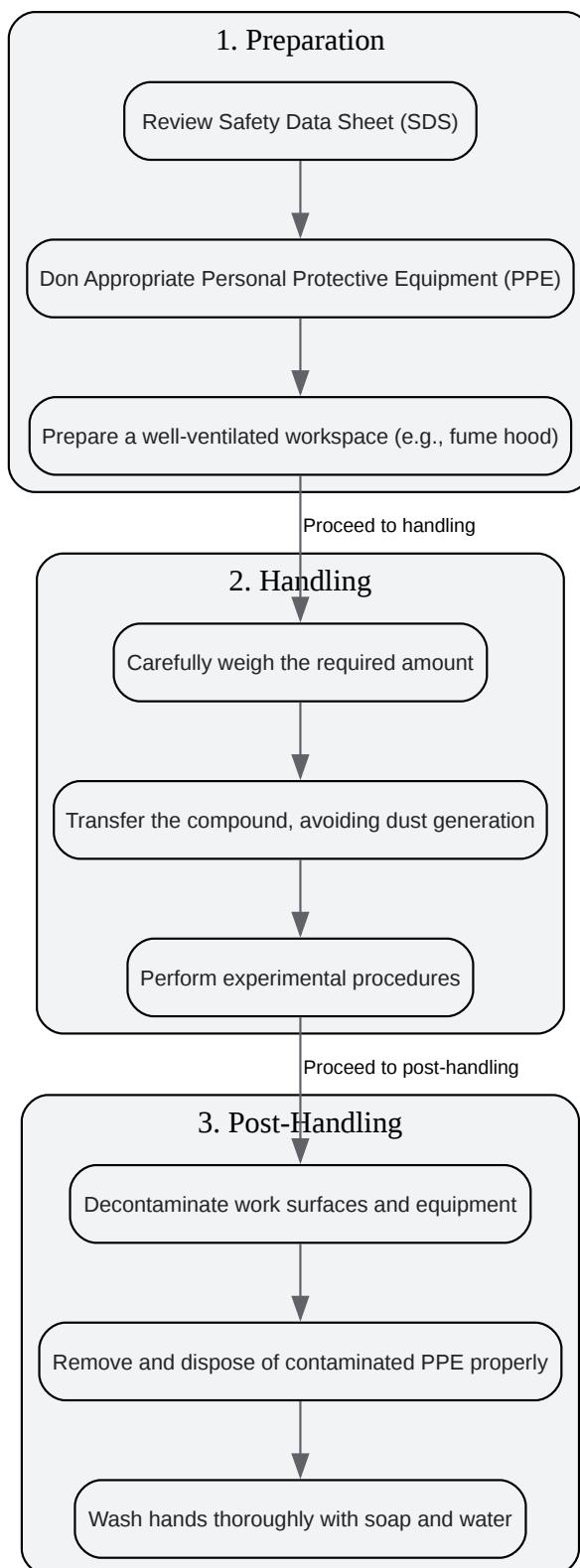
Precautionary Statement Key:

- P201: Obtain special instructions before use.[\[2\]](#)
- P261: Avoid breathing dust/fumes.[\[2\]](#)[\[3\]](#)
- P264: Wash all exposed external body areas thoroughly after handling.[\[2\]](#)

- P271: Use only outdoors or in a well-ventilated area.[[2](#)]
- P280: Wear protective gloves, protective clothing, eye protection and face protection.[[2](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[3](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[3](#)]

## Operational Plan: Safe Handling of 2,3-Dihydroxypyridine

A systematic approach to handling **2,3-Dihydroxypyridine** is crucial to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the required steps from preparation to post-handling procedures.

[Click to download full resolution via product page](#)**Caption:** Workflow for the safe handling of **2,3-Dihydroxypyridine**.

## Step-by-Step Handling Procedures

- Engineering Controls: Always handle **2,3-Dihydroxypyridine** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[2][4]
- Personal Protective Equipment (PPE): A comprehensive PPE setup is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and splashes, preventing serious eye irritation.[3][4][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation.[3][4][5] Gloves must be inspected before use and disposed of properly after.[3]
Respiratory Protection	NIOSH-approved N95 or P1 dust mask for nuisance dust levels. For higher exposures, use a respirator with appropriate cartridges.[3][5][7]	Protects against inhalation of fine dust particles, which can cause respiratory irritation.[3][4]
Body Protection	Laboratory coat and other protective clothing to prevent skin exposure.	Minimizes the risk of skin contact with the compound.[2][4]

- Safe Handling Practices:
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[2]
  - Do not eat, drink, or smoke in the handling area.[2]
  - Keep the container tightly closed when not in use.[2][3]
  - Wash hands thoroughly with soap and water after handling.[2][4]

## Emergency Procedures

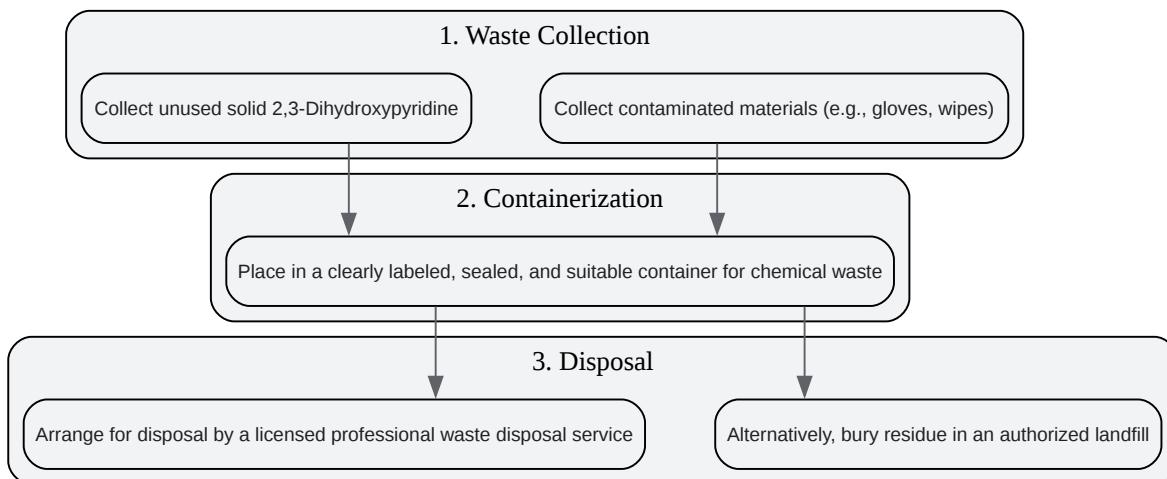
In the event of accidental exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[4]
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[4]

## Disposal Plan

Proper disposal of **2,3-Dihydroxypyridine** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection Workflow



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**Caption:** Workflow for the disposal of **2,3-Dihydroxypyridine** waste.

## Step-by-Step Disposal Procedures

- Unused Product: Unused **2,3-Dihydroxypyridine** should be disposed of by a licensed professional waste disposal company.[3][7]
- Contaminated Materials: All materials that have come into contact with **2,3-Dihydroxypyridine**, such as gloves, filter paper, and empty containers, should be treated as hazardous waste.
- Containerization: Place all waste materials in a suitable, sealed, and clearly labeled container.
- Spill Cleanup: In case of a spill, sweep or vacuum up the material, avoiding dust generation, and place it into a suitable disposal container.[4] Wash the spill area with soap and water.[2]
- Environmental Precautions: Do not allow the product to enter drains or waterways.[2][7] If contamination of drains or waterways occurs, inform emergency services.[2]

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